

Solubility Profiling of 3-Nitro-4-(octanoyloxy)benzoic Acid: Technical Analysis & Protocol Design

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Compound of Interest

Compound Name: 3-Nitro-4-(octanoyloxy)benzoic acid

CAS No.: 113894-26-1

Cat. No.: B14292450

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Executive Summary

3-nitro-4-(octanoyloxy)benzoic acid represents a classic "Janus" molecule in organic process development: it possesses a highly polar headgroup (nitro-substituted benzoic acid) and a lipophilic tail (octanoyl chain). This amphiphilic nature creates non-linear solubility behaviors that cannot be accurately predicted by simple LogP calculations alone.

This guide provides a definitive framework for characterizing the solubility of this compound.^[1] It moves beyond static data points to establish a thermodynamic profiling protocol essential for recrystallization, purification, and formulation.

Physicochemical Context & Predicted Profile^[2]^[3]^[4]^[5]

Structural Analysis

The molecule consists of three distinct functional domains that compete for solvent interaction:

- **The Core (Benzoic Acid):** Provides the primary hydrogen-bonding motif (dimerization in non-polar solvents) and acidity (pKa ~3.5 due to the electron-withdrawing 3-nitro group).
- **The Polar Modifier (3-Nitro Group):** Increases polarity and dipole moment, enhancing solubility in polar aprotic solvents (DMSO, DMF) but reducing solubility in non-polar aliphatics.
- **The Lipophilic Tail (4-Octanoyloxy):** A C8 alkyl chain that disrupts crystal lattice energy (lowering melting point relative to the parent phenol) and enables solubility in moderate-polarity solvents (Toluene, Ethyl Acetate).

Predicted Solubility Trends (Expert Assessment)

Based on the Hansen Solubility Parameters (HSP) of the constituent fragments, the following solubility profile is projected. This serves as the hypothesis for the experimental validation phase.

Solvent Class	Representative Solvents	Predicted Solubility	Mechanistic Rationale
Polar Aprotic	DMSO, DMF, NMP	Very High (>150 mg/mL)	Strong dipole-dipole interactions with the nitro group; disruption of acid dimers.
Polar Protic	Methanol, Ethanol	High (50-100 mg/mL)	Hydrogen bonding with the carboxylic acid; alkyl tail is accommodated by the organic moiety of the alcohol.
Esters/Ketones	Ethyl Acetate, Acetone	Moderate-High	Good match for the "polar organic" character; excellent for recrystallization.
Aromatic	Toluene, Xylene	Moderate	stacking with the benzene ring; octanoyl tail aids solvation.
Aliphatic	Hexane, Heptane	Low (<5 mg/mL)	The polarity of the nitro/acid groups dominates; the C8 tail is insufficient to solubilize the polar core fully.
Aqueous	Water (pH < 3)	Insoluble	Hydrophobic effect of the octanoyl chain and aromatic ring dominates.
Aqueous	Water (pH > 7)	High (as salt)	Deprotonation of carboxylic acid forms

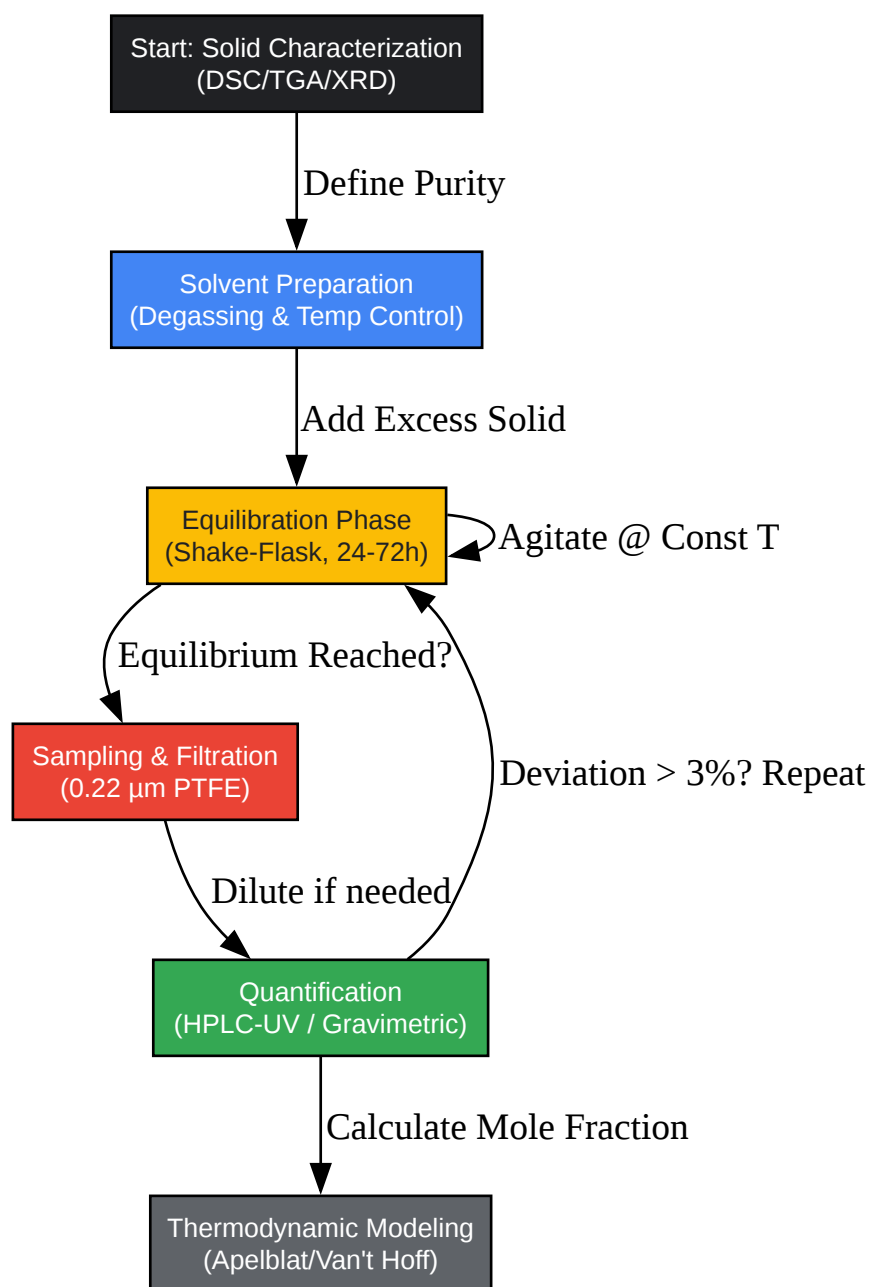
a surfactant-like
anionic micelle.

Experimental Methodology: The "Shake-Flask" Protocol

To generate authoritative data, we employ the Isothermal Saturation Method coupled with HPLC quantification. This protocol is self-validating through the use of Tyndall effect monitoring and mass balance checks.

Workflow Visualization

The following diagram outlines the critical decision nodes in the solubility determination process.



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Figure 1: Systematic workflow for high-precision solubility determination.

Step-by-Step Protocol

Step 1: Preparation of Supersaturated Solutions

- Weigh approximately 2.0 g of **3-nitro-4-(octanoyloxy)benzoic acid** into a jacketed glass equilibrium cell (50 mL).

- Add 20 mL of the target solvent (e.g., Ethanol, Ethyl Acetate).
- Ensure a visible solid phase persists (supersaturation). If the solid dissolves completely, add more until a precipitate remains.

Step 2: Equilibration

- Connect the jacketed cell to a circulating water bath controlled to K.
- Stir magnetically at 400 rpm. Avoid vortexing, which can introduce solvent evaporation errors.
- Validation Check: Monitor the temperature internally with a calibrated PT100 sensor, not just the bath display.
- Allow equilibration for 24 hours minimum. For viscous solvents (e.g., 1-octanol), extend to 48 hours.

Step 3: Sampling & Analysis

- Stop stirring and allow phases to separate for 30 minutes (sedimentation).
- Pre-heat a glass syringe and a 0.22 μ m PTFE syringe filter to the system temperature (prevents precipitation during filtering).
- Withdraw 1 mL of supernatant.
- Quantification:
 - Primary Method (HPLC): Dilute the aliquot with Acetonitrile:Water (50:50). Analyze on a C18 column (UV detection @ 254 nm).
 - Secondary Method (Gravimetric): Evaporate solvent in a tared dish under vacuum. Weigh the residue. (Only valid for non-volatile solutes).

Thermodynamic Modeling & Data Analysis

Raw solubility data (

, mole fraction) must be correlated to temperature (

) to be useful for process design. We utilize the Modified Apelblat Equation, which accounts for the non-ideal behavior of the solution enthalpy.

The Modified Apelblat Model

This semi-empirical model is the industry standard for correlating solubility data of organic acids.

- : Mole fraction solubility of the solute.^{[1][2]}
- : Absolute temperature (Kelvin).^{[2][3]}
- : Empirical model parameters derived from regression.

Interpretation of Parameters:

- Parameter B is related to the solution enthalpy. A negative B value indicates an endothermic dissolution process (solubility increases with T).
- Parameter C accounts for the temperature dependence of the enthalpy of fusion.

Thermodynamic Functions

From the Apelblat parameters, the apparent standard dissolution enthalpy (

) and entropy (

) can be derived:

Process Implication: If

is large and positive (highly endothermic), the solubility will be extremely sensitive to temperature changes. This indicates that cooling crystallization will be an efficient method for purification, offering high yields with moderate temperature drops.

Implications for Process Design

Solvent Selection for Recrystallization

Based on the "Janus" structure, a binary solvent system is recommended for purification:

- Good Solvent: Ethanol or Ethyl Acetate (Solubilizes the polar core and lipophilic tail).
- Anti-Solvent: Water (acidified to pH 2) or Heptane.

Protocol:

- Dissolve the crude acid in hot Ethanol (60°C).
- Slowly add Water (anti-solvent) until turbidity just appears.
- Cool slowly (10°C/hour) to 5°C.
- The hydrophobic octanoyl tail will drive precipitation as the dielectric constant of the medium increases.

Impurity Rejection

The major impurity in the synthesis is likely the unreacted precursor, 4-hydroxy-3-nitrobenzoic acid.

- The precursor lacks the lipophilic tail.
- It is significantly more soluble in water/alkaline buffers and less soluble in Toluene than the product.
- Washing Strategy: Wash the organic extract (Ethyl Acetate) with mild aqueous bicarbonate. The precursor (more acidic, less lipophilic) will preferentially partition into the aqueous phase, while the octanoylated product remains in the organic phase (due to the C8 chain anchoring it).

References

- Benzoic Acid Solubility Standards

- Long, B. et al. "Solubility of Benzoic Acid in Twelve Organic Solvents." Journal of Chemical & Engineering Data, 2010. [Link](#)
- Context: Establishes the baseline thermodynamic behavior for the benzoic acid core.
- Precursor Properties (4-Hydroxy-3-nitrobenzoic acid)
 - Li, Y. et al. "Solubility and Thermodynamic Analysis of 4-Hydroxy-3-nitrobenzoic Acid in Pure Solvents." Journal of Molecular Liquids, 2018. [Link](#)
 - Context: Provides data on the core scaffold before esterification
- Isomer Comparison (NOBA)
 - Cho, W. et al. "Chromogenic substrates and assay of phospholipases A2." Methods in Enzymology, 1991. [Link](#)
 - Context: Discusses the solubility and stability of the 4-nitro-3-octanoyloxy isomer in assay buffers and organic co-solvents.
- Solubility Modeling Protocols
 - Jouyban, A. "Review of the cosolvency models for predicting drug solubility in solvent mixtures." Journal of Pharmacy & Pharmaceutical Sciences, 2008. [Link](#)
 - Context: Authoritative source for the Apelblat and Jouyban-Acree models used in Section 4.
- General Synthesis & Properties of Nitro-Benzoates
 - PubChem Compound Summary for CID 20112083 (4-Nitro-3-(octanoyloxy)benzoic acid). [Link](#)
 - Context: Used for comparative physicochemical property estimation (LogP, H-bond donor/acceptor counts).

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- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. semanticscholar.org [semanticscholar.org]
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